

4-Bromo-5-chloro-2-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: **4-Bromo-5-chloro-2-methylaniline**

Cat. No.: **B1277025**

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An In-depth Technical Guide on **4-Bromo-5-chloro-2-methylaniline**

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical overview of **4-Bromo-5-chloro-2-methylaniline**, focusing on its molecular formula and weight.

Chemical Identity

4-Bromo-5-chloro-2-methylaniline is an aromatic organic compound containing bromine, chlorine, and an amine group attached to a toluene backbone. Its specific isomeric structure is defined by the positions of these substituents on the aniline ring.

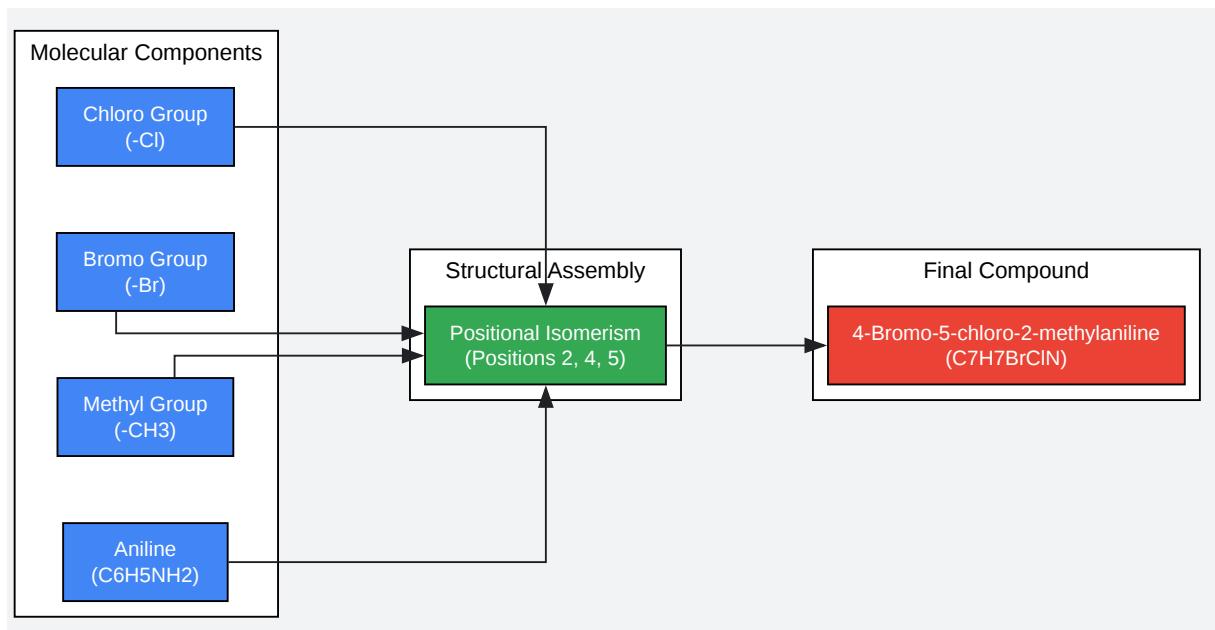
Quantitative Molecular Data

The fundamental molecular properties of **4-Bromo-5-chloro-2-methylaniline** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C7H7BrClN	PubChem[1]
Molecular Weight	220.49 g/mol	PubChem[1][2]
Monoisotopic Mass	218.94504 Da	PubChem[1][2]

Logical Structure Diagram

The following diagram illustrates the logical relationship for determining the identity of **4-Bromo-5-chloro-2-methylaniline** based on its constituent parts and their arrangement.



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Logical relationship for identifying the compound.

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References

- 1. 4-Bromo-5-chloro-2-methylaniline | C₇H₇BrClN | CID 7172026 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. 4-Bromo-3-chloro-2-methylaniline | C7H7BrClN | CID 7171911 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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